

Troubleshooting unexpected results in KX-01-191 experiments

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Compound of Interest

Compound Name: KX-01-191

Cat. No.: B2444129

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Technical Support Center: KX-01-191 Experiments

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers and scientists working with the investigational compound **KX-01-191**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent and storage condition for reconstituted **KX-01-191**?

A1: **KX-01-191** is best reconstituted in sterile dimethyl sulfoxide (DMSO) to create a stock solution. For short-term storage (up to one week), the stock solution can be kept at 4°C. For long-term storage, it is recommended to aliquot the stock solution into smaller volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Q2: At what concentration should I use **KX-01-191** in my cell-based assays?

A2: The optimal concentration of **KX-01-191** will vary depending on the cell line and the specific assay. We recommend performing a dose-response curve starting from a low concentration (e.g., 1 nM) to a high concentration (e.g., 10 µM) to determine the IC₅₀ value for your specific experimental setup. Refer to the table below for typical IC₅₀ values in common cancer cell lines.

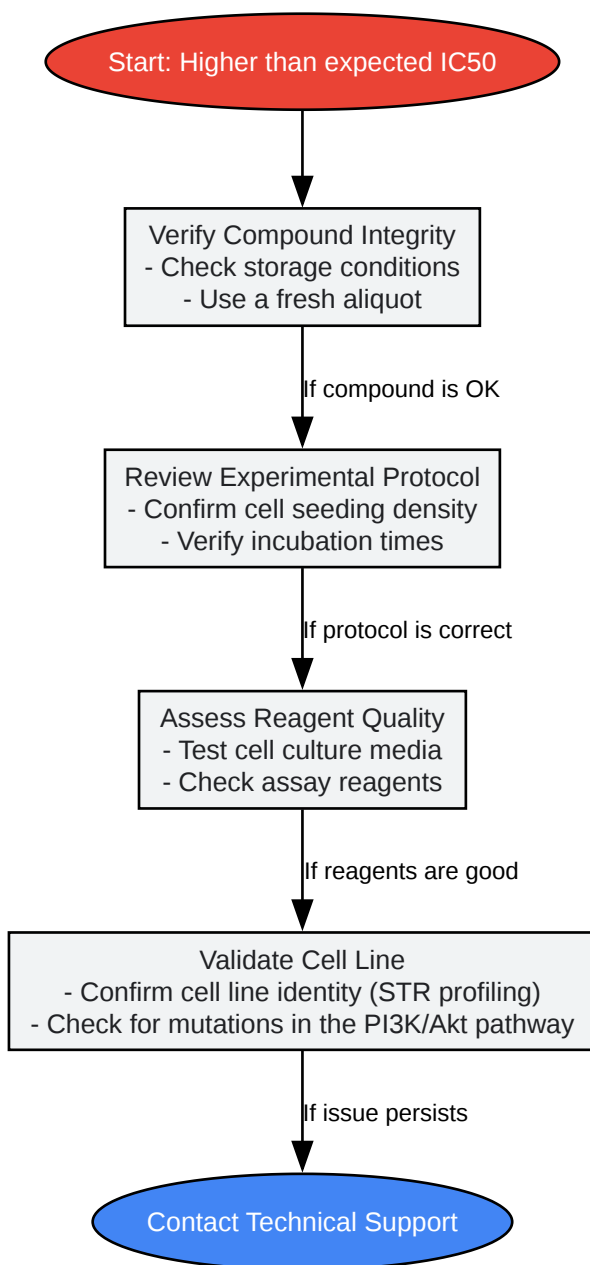
Q3: Is **KX-01-191** selective for a specific PI3K isoform?

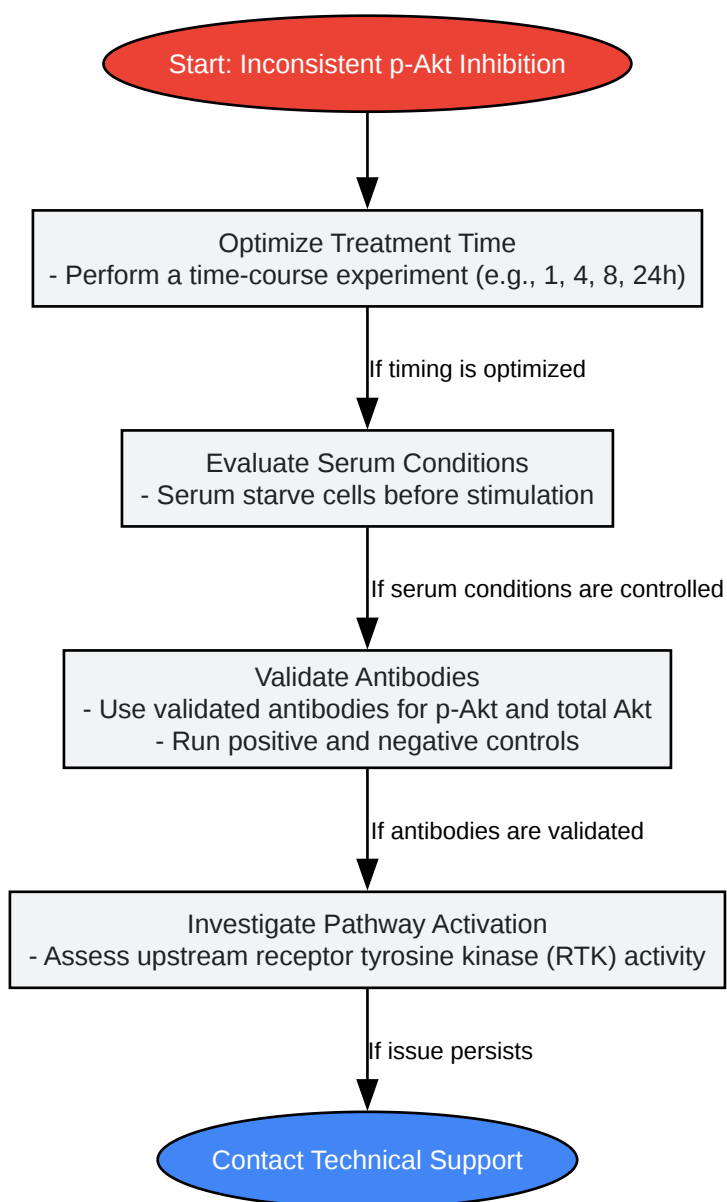
A3: **KX-01-191** is a pan-PI3K inhibitor, meaning it targets multiple isoforms of the PI3K enzyme. Its inhibitory activity is most potent against the Class I PI3K isoforms (α , β , γ , δ).

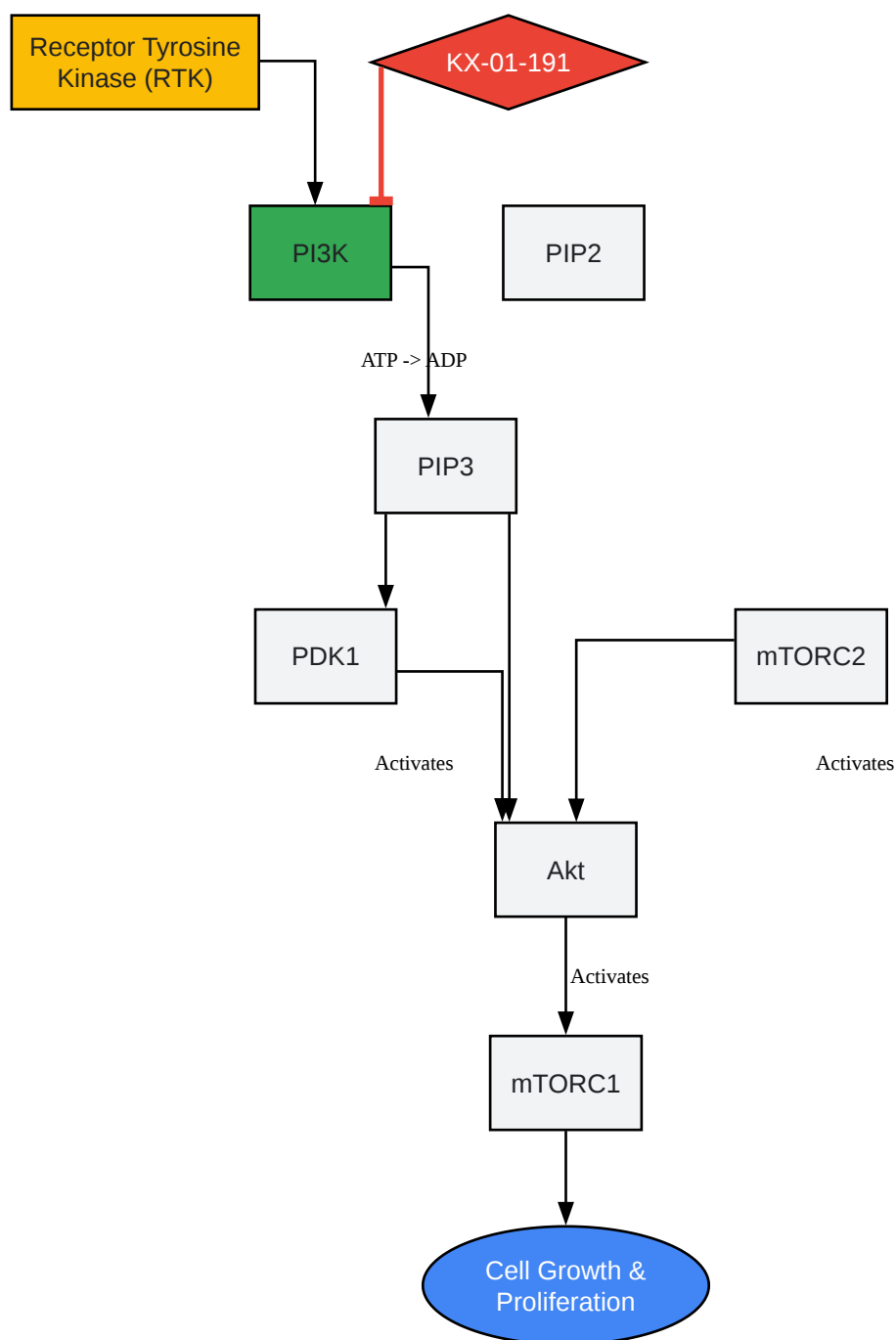
Troubleshooting Unexpected Results

Issue 1: Higher than Expected IC₅₀ Value (Reduced Potency)

You may observe that the half-maximal inhibitory concentration (IC₅₀) of **KX-01-191** in your cell viability or proliferation assay is significantly higher than the values reported in the product literature.







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